

The Molecular Architecture of Tantalum(V) Methoxide: A Technical Guide

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Compound of Interest

Compound Name: Tantalum(V) methoxide

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This technical guide provides a comprehensive overview of the molecular structure of **Tantalum(V) methoxide**, $\text{Ta}(\text{OCH}_3)_5$. It details the dimeric nature of this metal alkoxide, summarizes key structural and physical data, outlines experimental protocols for its synthesis and characterization, and visualizes the core chemical pathways involving this compound. This document is intended to be a valuable resource for professionals in materials science, catalysis, and pharmaceutical development where tantalum-based compounds are of interest.

Molecular Structure and Coordination

Tantalum(V) methoxide, in the solid state and in non-complexing solvents, exists as a dimer with the molecular formula $\text{Ta}_2(\text{OCH}_3)_{10}$.^[1] This structure is analogous to other tantalum(V) alkoxides, such as the well-characterized tantalum(V) ethoxide.^[1]

The dimeric framework consists of two tantalum atoms, each at the center of a distorted octahedron. These two octahedra share a common edge, which is defined by two bridging methoxide ligands.^[1] Each tantalum center is, therefore, coordinated to six oxygen atoms. Four of these are terminal methoxide groups, and two are the bridging methoxide groups ($\mu\text{-OCH}_3$).^[1] This arrangement results in a six-coordinate environment for each tantalum atom. The more descriptive molecular formula for this dimeric structure can be written as $[(\text{CH}_3\text{O})_4\text{Ta}(\mu\text{-OCH}_3)]_2$.

Quantitative Structural and Physical Data

While a definitive single-crystal X-ray diffraction study for pure **Tantalum(V) methoxide** is not readily available in the public domain, structural parameters can be inferred from related compounds and are summarized below.

Table 1: Physical Properties of **Tantalum(V) Methoxide**

Property	Value	Reference
Chemical Formula	C ₅ H ₁₅ O ₅ Ta	[2]
Molecular Weight	336.12 g/mol	[2]
CAS Number	865-35-0	[2]
Appearance	White solid	[3]

Table 2: Representative Bond Lengths from a Related Tantalum Alkoxide

Data from a mixed methoxide/isopropoxide complex, Ta₂(OMe)₂(OiPr)₈, are provided as an estimate for Ta-O bond lengths.

Bond	Bond Length (Å)	Reference
Ta-O (alkoxy)	1.815(8) – 1.895(6)	[4]

Experimental Protocols

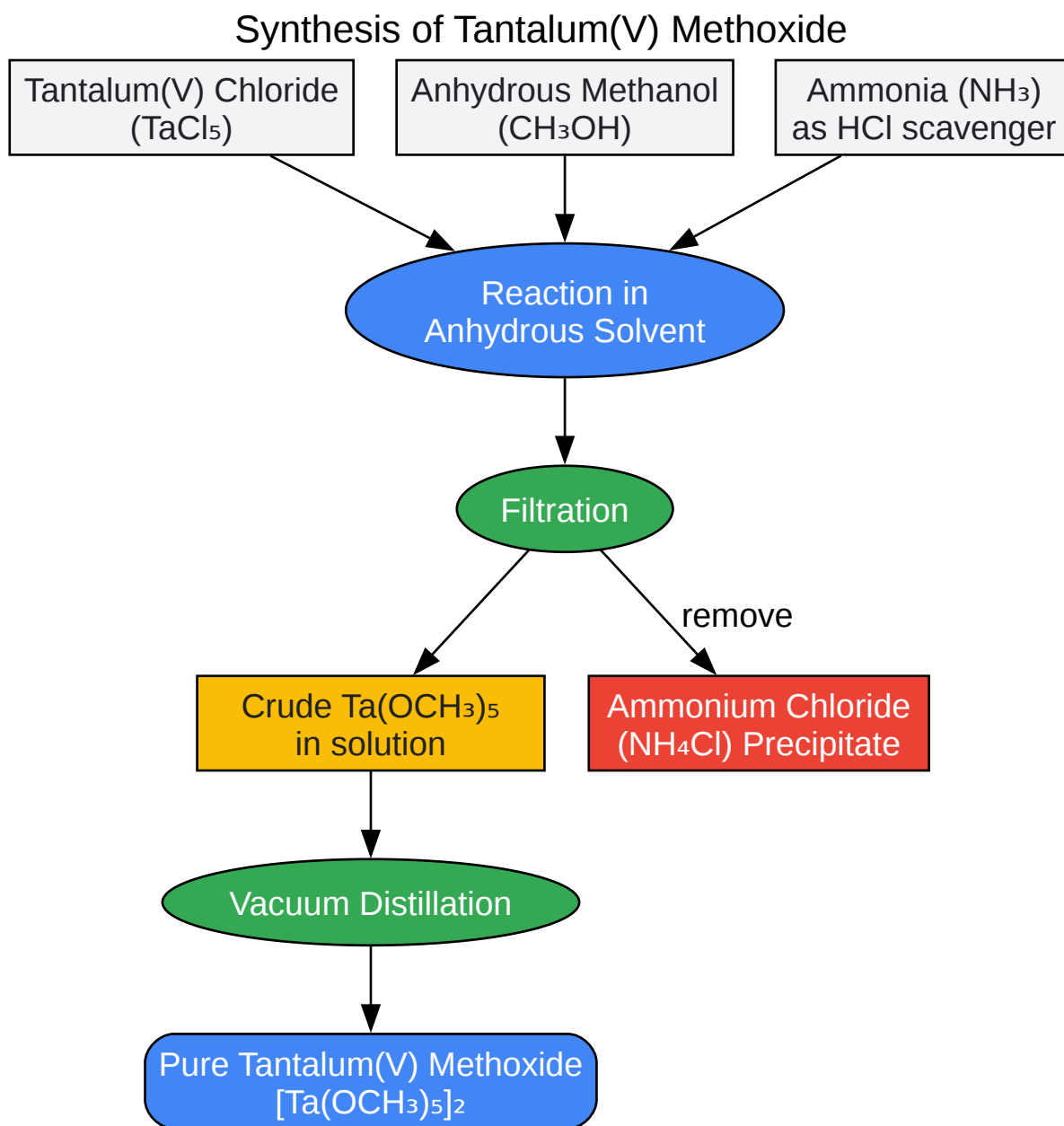
Synthesis of Tantalum(V) Methoxide

A common and effective method for synthesizing **Tantalum(V) methoxide** is the reaction of Tantalum(V) chloride (TaCl₅) with anhydrous methanol.[3] Anhydrous ammonia is used to neutralize the hydrogen chloride byproduct, driving the reaction to completion and preventing the formation of mixed chloride-methoxide species.[1][3] The insoluble ammonium chloride byproduct can be easily removed by filtration.



Protocol:

- **Reaction Setup:** Under an inert atmosphere (e.g., nitrogen or argon), a solution of Tantalum(V) chloride in a dry, non-coordinating solvent is prepared.
- **Addition of Methanol:** A stoichiometric excess of anhydrous methanol is slowly added to the TaCl₅ solution.
- **Neutralization:** Anhydrous ammonia gas is bubbled through the reaction mixture, or a solution of ammonia in an appropriate solvent is added, to precipitate ammonium chloride.
- **Isolation:** The reaction mixture is filtered to remove the solid ammonium chloride.
- **Purification:** The solvent is removed from the filtrate under reduced pressure. The resulting crude **Tantalum(V) methoxide** can be purified by vacuum distillation to obtain a high-purity product.^[3]



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Caption: Synthesis workflow for **Tantalum(V) methoxide**.

Structural Characterization by X-ray Crystallography

X-ray crystallography is the definitive method for determining the precise three-dimensional molecular structure of crystalline solids.

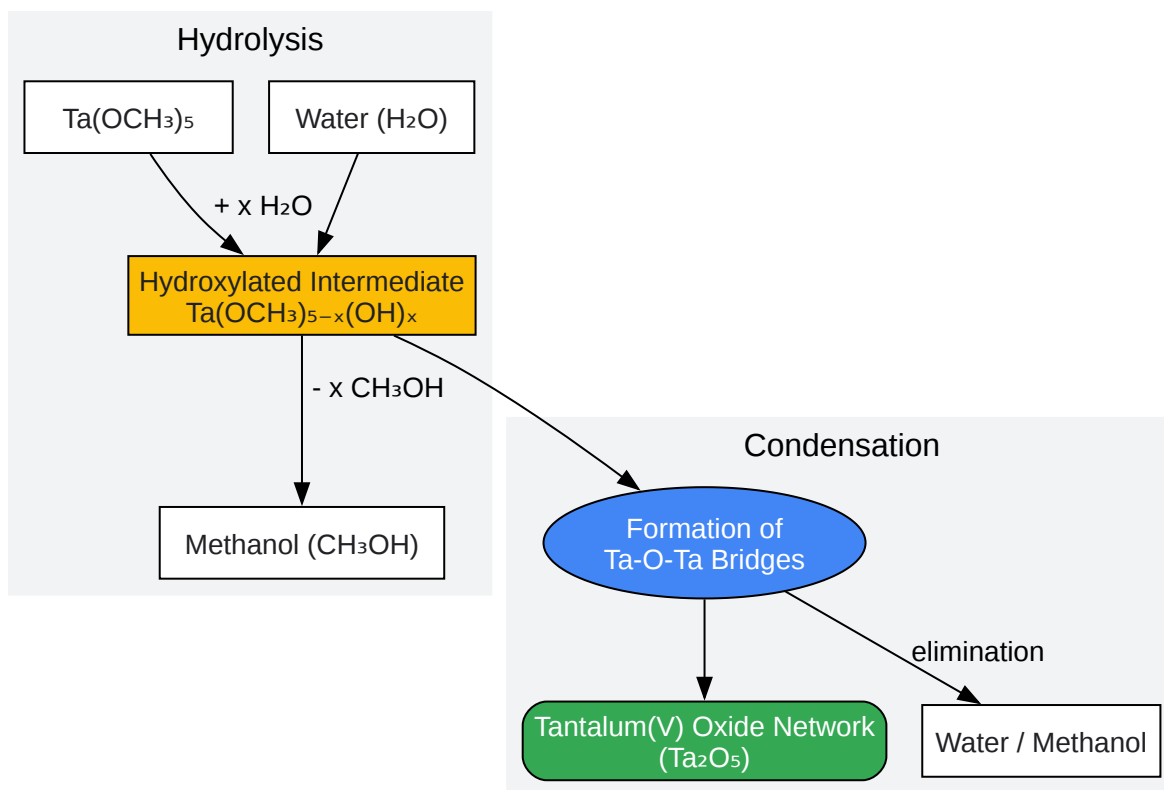
General Protocol:

- **Crystal Growth:** Single crystals of **Tantalum(V) methoxide** suitable for X-ray diffraction must be grown. This is typically achieved by slow evaporation of a saturated solution or by slow cooling of a solution in an appropriate solvent under anhydrous conditions.
- **Data Collection:** A suitable crystal is mounted on a diffractometer. The crystal is then irradiated with a monochromatic X-ray beam, and the resulting diffraction pattern of scattered X-rays is recorded by a detector as the crystal is rotated.
- **Structure Solution and Refinement:** The collected diffraction data (intensities and positions of reflections) are processed. Computational methods are used to solve the phase problem and generate an initial electron density map of the crystal's unit cell. This map is then used to build an atomic model of the molecule. The model is subsequently refined to achieve the best possible fit with the experimental data, yielding precise atomic coordinates, bond lengths, and bond angles.

Hydrolysis and Condensation for Tantalum Oxide (Ta_2O_5) Synthesis

Tantalum(V) methoxide is a common precursor for the synthesis of tantalum(V) oxide (Ta_2O_5) thin films and nanoparticles via a sol-gel process.[5] This process involves two key steps: hydrolysis and condensation.

- **Hydrolysis:** **Tantalum(V) methoxide** reacts with water, leading to the replacement of methoxide groups ($-\text{OCH}_3$) with hydroxyl groups ($-\text{OH}$).
- **Condensation:** The hydroxylated tantalum intermediates react with each other (or with remaining methoxide groups) to eliminate water or methanol, forming stable Ta-O-Ta oxo bridges. This process leads to the formation of a three-dimensional tantalum oxide network.

Sol-Gel Process for Ta₂O₅ Synthesis

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Caption: Hydrolysis and condensation pathway of **Tantalum(V) methoxide**.

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